

# A Comprehensive Technical Guide to the Solubility of Sodium Tartrate in Organic Solvents

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## Compound of Interest

Compound Name: Sodium Tartrate

Cat. No.: B3434845

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **sodium tartrate** in various organic solvents. The information is targeted toward researchers, scientists, and professionals in drug development who require precise data and methodologies for their work. This document summarizes available quantitative data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

## Core Data Summary

Quantitative solubility data for **sodium tartrate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on existing sources, the following information has been compiled. It is important to note that for many common organic solvents, **sodium tartrate** is qualitatively described as "insoluble."

Table 1: Quantitative Solubility of **Sodium Tartrate** in Select Organic Solvents

Organic Solvent	Chemical Formula	Temperature (°C)	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Not Specified	≥19.4 mg/mL	Data from some chemical suppliers.
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Not Specified	1.94 mg/mL	Conflicting data from another supplier; sonication is recommended to aid dissolution. <a href="#">[1]</a>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	25	Insoluble	Widely reported as insoluble, though a specific quantitative value is not provided. <a href="#">[2]</a> <a href="#">[3]</a>
Methanol	CH <sub>3</sub> OH	Not Specified	Limited Solubility	Described as having limited solubility, but no quantitative value is available.
Alcohol (General)	R-OH	Not Specified	Insoluble	Generally reported as insoluble in alcohols. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Ethers	R-O-R'	Not Specified	Soluble	One source suggests solubility in ethers, but this is not widely corroborated and

lacks quantitative  
data.<sup>[7]</sup><sup>[8]</sup>

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Note on Data Discrepancies: The conflicting solubility data for **sodium tartrate** in DMSO highlights the importance of experimental verification for specific research applications.

## Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **sodium tartrate** in every organic solvent are not readily available, a generalized and robust methodology can be adapted from standard practices for measuring the solubility of ionic salts in organic media. The following protocols describe the equilibrium saturation method followed by gravimetric or chromatographic analysis.

### Equilibrium Saturation Method

This is the foundational step for preparing a saturated solution.

Apparatus and Materials:

- **Sodium Tartrate** (anhydrous or dihydrate, as required)
- Organic solvent of interest (e.g., DMSO, methanol, acetone)
- Analytical balance
- Vials or flasks with secure caps
- Constant temperature shaker or incubator
- Syringe filters (chemically compatible with the solvent)
- Syringes

Procedure:

- Preparation: Add an excess amount of **sodium tartrate** to a known volume of the organic solvent in a vial or flask. The presence of undissolved solid is crucial to ensure saturation.

- **Equilibration:** Seal the container to prevent solvent evaporation. Place the container in a constant temperature shaker or incubator set to the desired experimental temperature.
- **Agitation:** Agitate the mixture for a sufficient period to allow the solution to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the expected solubility. It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed container to remove any suspended solid particles.

## Analytical Methods for Concentration Determination

Once a saturated solution is obtained, the concentration of dissolved **sodium tartrate** can be determined using various analytical techniques.

This method is straightforward and suitable for non-volatile solutes.

Apparatus and Materials:

- Evaporating dish or pre-weighed vial
- Analytical balance
- Oven

Procedure:

- **Weighing the Saturated Solution:** Accurately weigh the container with the collected saturated solution.
- **Solvent Evaporation:** Place the container in an oven at a temperature sufficient to evaporate the solvent without decomposing the **sodium tartrate**. The evaporation should be carried out in a fume hood.

- **Drying to a Constant Weight:** After the solvent has evaporated, continue to dry the residue in the oven until a constant weight is achieved. This is confirmed by repeated weighings until the mass no longer changes.
- **Calculation:**
  - $\text{Mass of saturated solution} = (\text{Mass of container} + \text{solution}) - \text{Mass of empty container}$
  - $\text{Mass of dissolved sodium tartrate} = (\text{Mass of container} + \text{residue}) - \text{Mass of empty container}$
  - $\text{Mass of solvent} = \text{Mass of saturated solution} - \text{Mass of dissolved sodium tartrate}$
  - Solubility can then be expressed in various units, such as g/100 g of solvent or mg/mL.

HPLC is a more sensitive and specific method, particularly for low solubilities.

Apparatus and Materials:

- High-Performance Liquid Chromatograph (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index)
- Appropriate HPLC column
- Mobile phase
- Volumetric flasks and pipettes for standard preparation

Procedure:

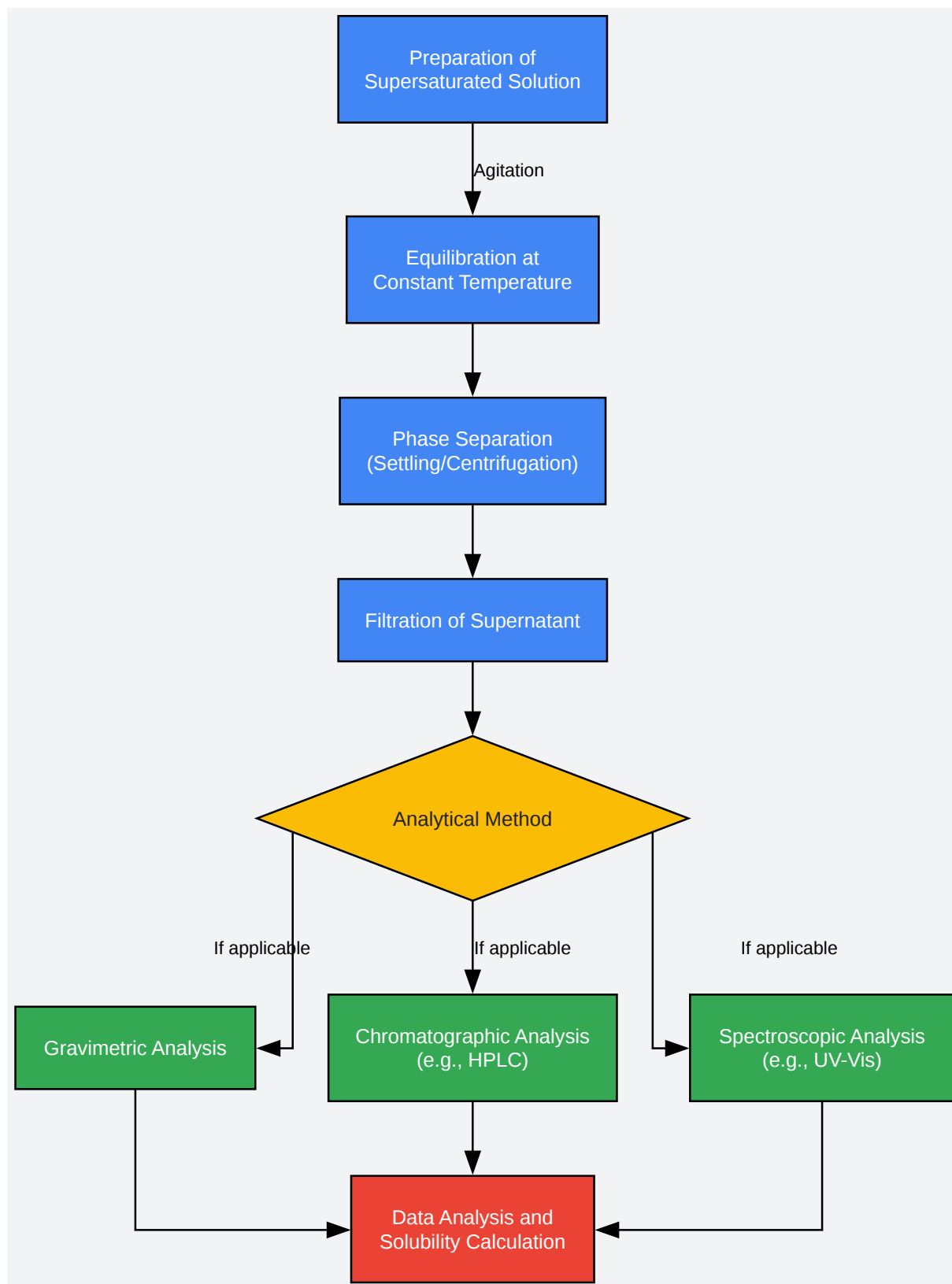
- **Standard Preparation:** Prepare a series of standard solutions of **sodium tartrate** of known concentrations in the organic solvent of interest.
- **Calibration Curve:** Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting peak area versus concentration.
- **Sample Analysis:** Dilute the filtered saturated solution with a known volume of the solvent if necessary to bring the concentration within the range of the calibration curve. Inject the

prepared sample into the HPLC system and record the peak area.

- **Concentration Determination:** Use the calibration curve to determine the concentration of **sodium tartrate** in the diluted sample.
- **Solubility Calculation:** Account for any dilution to calculate the concentration of the original saturated solution, which represents the solubility.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **sodium tartrate** in an organic solvent.



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Caption: General experimental workflow for determining the solubility of **sodium tartrate**.

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## References

- 1. Sodium Tartrate | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. Sodium tartrate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. Sodium Tartrate | C<sub>4</sub>H<sub>4</sub>Na<sub>2</sub>O<sub>6</sub> | CID 162637 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. SODIUM L-TARTRATE - Ataman Kimya [[atamanchemicals.com](https://atamanchemicals.com)]
- 5. atpgroup.com [[atpgroup.com](https://atpgroup.com)]
- 6. Sodium L-(+)-tartrate dihydrate, 99% | Fisher Scientific [[fishersci.ca](https://fishersci.ca)]
- 7. atamankimya.com [[atamankimya.com](https://atamankimya.com)]
- 8. DISODIUM TARTRATE - Ataman Kimya [[atamanchemicals.com](https://atamanchemicals.com)]
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